

Application Note: Gas Chromatography Methods for Dichlorodifluoromethane (CFC-12) Analysis

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Compound of Interest

Compound Name: Dichlorodifluoromethane

Cat. No.: B179400

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Introduction

Dichlorodifluoromethane, commonly known as CFC-12 or Freon-12, is a chlorofluorocarbon (CFC) that was widely used as a refrigerant, aerosol propellant, and foam-blowing agent.[1][2] Due to its significant contribution to the depletion of the stratospheric ozone layer, its production and consumption have been phased out under the Montreal Protocol.[1] However, ongoing emissions from existing "banks" (e.g., old refrigeration equipment and foams) and potential unreported production necessitate continued high-precision monitoring in various environmental matrices, including air, water, and industrial materials.[3][4]

Gas chromatography (GC) is the cornerstone analytical technique for the separation, identification, and quantification of CFC-12.[5] Its high resolution and sensitivity, when coupled with appropriate sample introduction systems and detectors, allow for the accurate measurement of CFC-12 at trace levels (parts per trillion or picomole).[5] This application note details several robust GC-based methods for the analysis of **dichlorodifluoromethane**.

Key Analytical Techniques

The choice of GC method is primarily dependent on the sample matrix and the required detection limits.

- **Purge-and-Trap (P&T) GC:** This is the standard method for analyzing volatile organic compounds (VOCs), including CFC-12, in aqueous samples like drinking water, groundwater, and wastewater.[6][7][8] An inert gas is bubbled through the water sample, stripping the

volatile CFC-12, which is then trapped on an adsorbent material. The trap is subsequently heated, desorbing the analyte into the GC system. This technique effectively preconcentrates the analyte, significantly enhancing sensitivity.[5]

- **Headspace (HS) GC:** For liquid or solid samples, such as polyether polyols used in foam production, static headspace analysis is a clean and efficient technique.[1] The sample is placed in a sealed vial and heated, allowing volatile compounds like CFC-12 to partition into the gas phase (headspace) above the sample. A portion of this headspace gas is then automatically injected into the GC.[1]
- **Sorbent Tube/Thermal Desorption GC:** This method is common for air sampling.[9] A known volume of air is drawn through a tube packed with an adsorbent like charcoal, which traps the CFC-12. In the laboratory, the tube is heated in a thermal desorber, releasing the analyte into the GC. This is often combined with cryogenic preconcentration to improve detection limits for ambient air analysis.[5][10]
- **Direct Gas Valve Injection:** For analyzing gas standards or samples with higher concentrations of CFC-12, a gas sampling valve can be used for direct injection into the GC. [11] This is a straightforward method for calibration and for samples that do not require preconcentration.[11][12]

Instrumentation

1. Gas Chromatography Columns The separation of CFC-12 from other volatile compounds is achieved on the GC column. The choice of stationary phase is critical for resolution.

- **Porous Layer Open Tubular (PLOT) Columns:** These are highly effective for separating volatile compounds and light gases. Columns with stationary phases like divinylbenzene/ethylene glycol dimethacrylate copolymer (e.g., PoraPLOT Q) or porous silica (e.g., Porasil-C) are commonly used for CFC analysis.[6][11]
- **Column Dimensions:** Column internal diameter (ID), film thickness, and length all impact the separation. For most applications, a 25-30 meter column with a 0.25-0.32 mm ID provides a good balance of efficiency, sample capacity, and analysis time.[11][13] Thicker films are suitable for highly volatile analytes like CFC-12.[14]

2. Detectors Detector selection is crucial for achieving the desired sensitivity and selectivity.

- **Electron Capture Detector (ECD):** The ECD is exceptionally sensitive to halogenated compounds like CFC-12, making it the ideal choice for trace-level environmental monitoring. [5][6][7][15] It offers superior sensitivity compared to other detectors for this class of compounds.[5]
- **Mass Spectrometry (MS):** An MS detector provides high selectivity and definitive identification based on the mass spectrum of the compound.[5] It can distinguish CFC-12 from co-eluting compounds, which is particularly important in complex matrices.[10] GC-MS is a versatile and powerful tool for both quantitative and qualitative analysis of CFCs.[1][16]
- **Flame Ionization Detector (FID):** While a robust and common detector for hydrocarbons, the FID is less sensitive to highly halogenated compounds than an ECD. It is suitable for applications where CFC-12 concentrations are in the parts-per-million (ppm) range.[9]

Quantitative Data Summary

The following table summarizes performance data from various published methods for **dichlorodifluoromethane** analysis.

Method	Matrix	Column	Detector	Retention Time (min)	Detection Limit / Working Range	Reference
Purge-and-Trap GC	Water	Porasil-C Pre-column and Analytical Column	ECD	~7 (total analysis)	Calibration Range: 0-2500 pg/kg	[6]
Vacuum Extraction GC	Water	Not Specified	ECD	3.0	0.017 pmol/kg	[7]
Headspace GC-MS	Polyether Polyols	GS-GASPRO (60 m)	MS	Not Specified	MDL: 0.02–0.06 µg	[1]
Sorbent Tube GC-FID	Air	Not Specified	FID	Not Specified	Working Range: 1000-6000 ppm (for 1 L sample)	[9]
Purgeable Organics GC	Municipal/Industrial Discharge	Not Specified	Electrolytic Conductivity or Microcoulometric	Not Specified	1.81 µg/L	[17]
Valve Injection GC	Gas	Agilent PoraPLOT Q (25 m x 0.32 mm)	FID	~7.5	2 - 1000 ppm	[11]

Experimental Protocols

Protocol 1: Analysis of Dichlorodifluoromethane in Water by Purge-and-Trap GC-ECD

This protocol is based on methodologies used for analyzing CFCs in groundwater and drinking water.[\[6\]](#)[\[7\]](#)[\[8\]](#)

1. Materials and Reagents

- Sample Vials: 40 mL glass vials with PTFE-lined septa.
- Reagent Water: Deionized water free of interfering compounds.
- Standards: Certified gas standard of **Dichlorodifluoromethane** in Nitrogen.
- Purge Gas: High-purity Helium or Nitrogen.

2. Instrumentation

- Gas Chromatograph with an Electron Capture Detector (ECD).
- Purge-and-Trap System equipped with a suitable adsorbent trap (e.g., VOCARB 3000).
- GC Column: Porasil-C packed column or equivalent PLOT column suitable for CFC separation.[\[6\]](#)

3. Instrument Conditions (Example)

- GC Oven: Isothermal at 95°C.[\[6\]](#)
- Carrier Gas: N₂ or He at a constant flow rate.
- Detector Temperature: 300°C.
- Purge-and-Trap Parameters:
 - Sample Volume: 5-25 mL.
 - Purge Gas/Time: Helium at 40 mL/min for 11 minutes.

- Desorb Temperature/Time: 180-250°C for 4 minutes.
- Bake Temperature/Time: 260°C for 8 minutes.

4. Procedure

- Calibration:
 - Prepare a multi-point calibration curve by injecting varying volumes (e.g., 0, 1, 3, 5, 8, 13, and 21 cc) of the gas standard into the purge-and-trap system containing reagent water.[\[6\]](#)
 - Run the analysis and plot the peak area response against the mass of CFC-12 to generate a calibration curve. Check for linearity.
- Sample Analysis:
 - Collect water samples in vials, ensuring no headspace.
 - If required, add a preservative. Store samples at 4°C.
 - Introduce a precise volume of the sample into the sparging vessel of the purge-and-trap system.
 - Initiate the automated purge, trap, desorb, and GC analysis sequence.
 - Record the peak area for CFC-12.
- Quantification:
 - Calculate the concentration of CFC-12 in the sample by comparing its peak area to the calibration curve.
 - Apply corrections for any sample dilutions or headspace partitioning if applicable.[\[6\]](#)

Protocol 2: Analysis of Dichlorodifluoromethane in Polyols by Headspace GC-MS

This protocol is adapted from a method for analyzing CFCs in polyether polyols.[\[1\]](#)

1. Materials and Reagents

- Headspace Vials: 20 mL glass vials with PTFE-faced septa and aluminum caps.
- Solvent: Methanol (Chromatographic grade).
- Standards: Certified standards of **Dichlorodifluoromethane**.
- Internal Standard (IS): Chlorobromomethane or other suitable compound not present in the sample.

2. Instrumentation

- Gas Chromatograph with a Mass Spectrometer (MS) detector.
- Automated Headspace Sampler.
- GC Column: GS-GASPRO, 60 m x 0.32 mm, or equivalent.[\[1\]](#)

3. Instrument Conditions (Example)

- Headspace Sampler:
 - Vial Equilibration Temperature: 80°C.
 - Vial Equilibration Time: 30 minutes.
 - Transfer Line Temperature: 150°C.
- GC Conditions:
 - Injector Temperature: 200°C (Split mode).
 - Oven Program: 40°C (hold 5 min), ramp to 200°C at 10°C/min, hold 5 min.
 - Carrier Gas: Helium at a constant flow.
- MS Conditions:

- Ion Source: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 35-300.
- Quantitation Ion for CFC-12: m/z 85.
- Qualifier Ions: m/z 87, 101, 103.

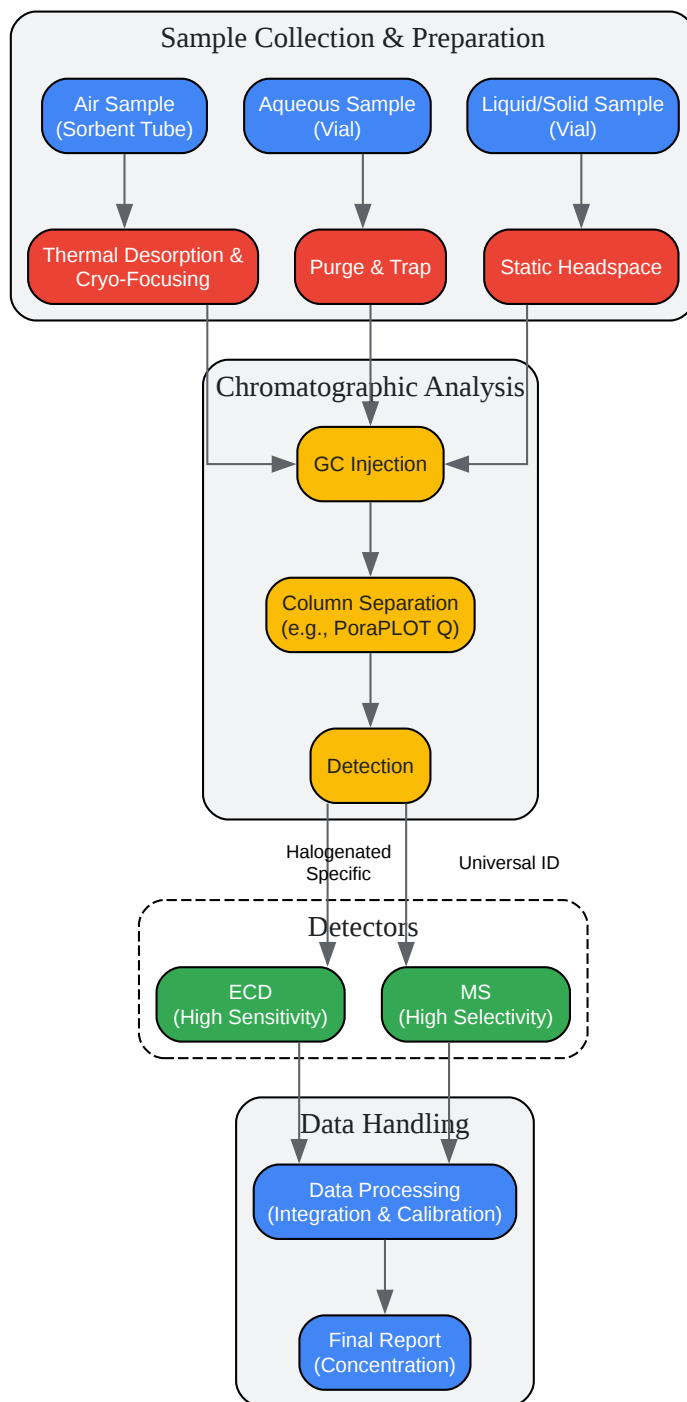
4. Procedure

- Sample and Standard Preparation:
 - Prepare a stock solution of the CFC-12 standard in methanol.
 - Prepare a sample solution by dissolving a known weight (e.g., 1 g) of the polyol sample in a known volume (e.g., 10 mL) of methanol.[\[1\]](#)
 - To create a calibration curve, add varying amounts of the standard stock solution to a series of headspace vials. Add a fixed amount of the sample matrix (if necessary) and the internal standard to each vial.
 - For sample analysis, transfer a known volume (e.g., 5 mL) of the prepared sample solution to a headspace vial and add a fixed amount of the internal standard.[\[1\]](#)
 - Immediately seal all vials.
- Analysis:
 - Place the prepared vials in the headspace autosampler tray.
 - Start the automated sequence. The system will heat each vial, pressurize it, and inject a loop of the headspace gas into the GC-MS.
- Quantification:
 - Create a calibration curve by plotting the ratio of the CFC-12 peak area to the internal standard peak area against the concentration of the standards.

- Calculate the concentration of CFC-12 in the samples using the response ratio from the sample run and the calibration curve.

Workflow Visualization

General Workflow for GC Analysis of Dichlorodifluoromethane

[Click to download full resolution via product page](#)Caption: Workflow for **Dichlorodifluoromethane** analysis by GC.

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